

Technical Master File: (1R)-1-(4-propylphenyl)ethan-1-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (1R)-1-(4-propylphenyl)ethan-1-ol

CAS No.: 105364-41-8

Cat. No.: B3009730

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Precision Synthesis & Application in Chiral Mesogens and API Design

Executive Summary

(1R)-1-(4-propylphenyl)ethan-1-ol (CAS 105364-41-8) is a high-value chiral secondary alcohol. Unlike its more common isobutyl analog (a precursor to ibuprofen), the n-propyl variant serves a specialized role in two distinct high-tech sectors: liquid crystal (LC) engineering and structure-activity relationship (SAR) profiling in medicinal chemistry.

As a Senior Application Scientist, I classify this molecule as a "Chiral Mesogenic Synthone." Its rigid phenyl core, coupled with a flexible n-propyl tail and a chiral hydroxyl handle, allows it to induce helical twist in nematic liquid crystals (creating cholesteric phases) or serve as a stereodefined scaffold for lipophilic drug candidates.

This guide details the Corey-Bakshi-Shibata (CBS) asymmetric reduction as the gold-standard synthesis protocol, ensuring >98% enantiomeric excess (ee), and outlines its critical applications.

Chemical Profile & Properties[1][2][3][4][5][6][7]

Property	Specification / Data	Notes
IUPAC Name	(1R)-1-(4-propylphenyl)ethanol	Stereochemistry at C1 is (R)
CAS Number	105364-41-8	Specific to the (R)-enantiomer
Molecular Formula	C ₁₁ H ₁₆ O	
Molecular Weight	164.25 g/mol	
Physical State	Colorless to pale yellow liquid	Viscous oil at RT
Boiling Point	~115–120 °C at 5 mmHg	Predicted based on isopropyl analog
Chirality	Dextrorotatory (+)	Typical for (R)-alkyl-phenyl-ethanols
Solubility	Soluble in DCM, THF, MeOH, EtOH	Immiscible in water
Key Impurities	4-propylacetophenone, (S)-enantiomer	Monitor via Chiral GC/HPLC

Core Synthesis: Asymmetric CBS Reduction

Rationale: While enzymatic resolution is possible, the Corey-Bakshi-Shibata (CBS) reduction is preferred for research and scale-up due to its predictability, scalability, and ability to yield extremely high enantiomeric excess (>98% ee) without the need for complex biological media.

Mechanism of Action

The reaction utilizes a chiral oxazaborolidine catalyst (derived from proline) to activate borane (BH₃). The catalyst binds the ketone substrate and the borane reagent, orienting them in a rigid transition state that forces hydride delivery to the Re-face of the carbonyl, yielding the (R)-alcohol.

Protocol: Synthesis of (1R)-1-(4-propylphenyl)ethan-1-ol

Reagents:

- Substrate: 4'-Propylacetophenone (1.0 eq)
- Catalyst: (R)-2-Methyl-CBS-oxazaborolidine (0.1 eq, 10 mol%)
- Reductant: Borane-THF complex ($\text{BH}_3[1]\cdot\text{THF}$, 1.0 M, 0.6 eq) or Catecholborane
- Solvent: Anhydrous Tetrahydrofuran (THF)

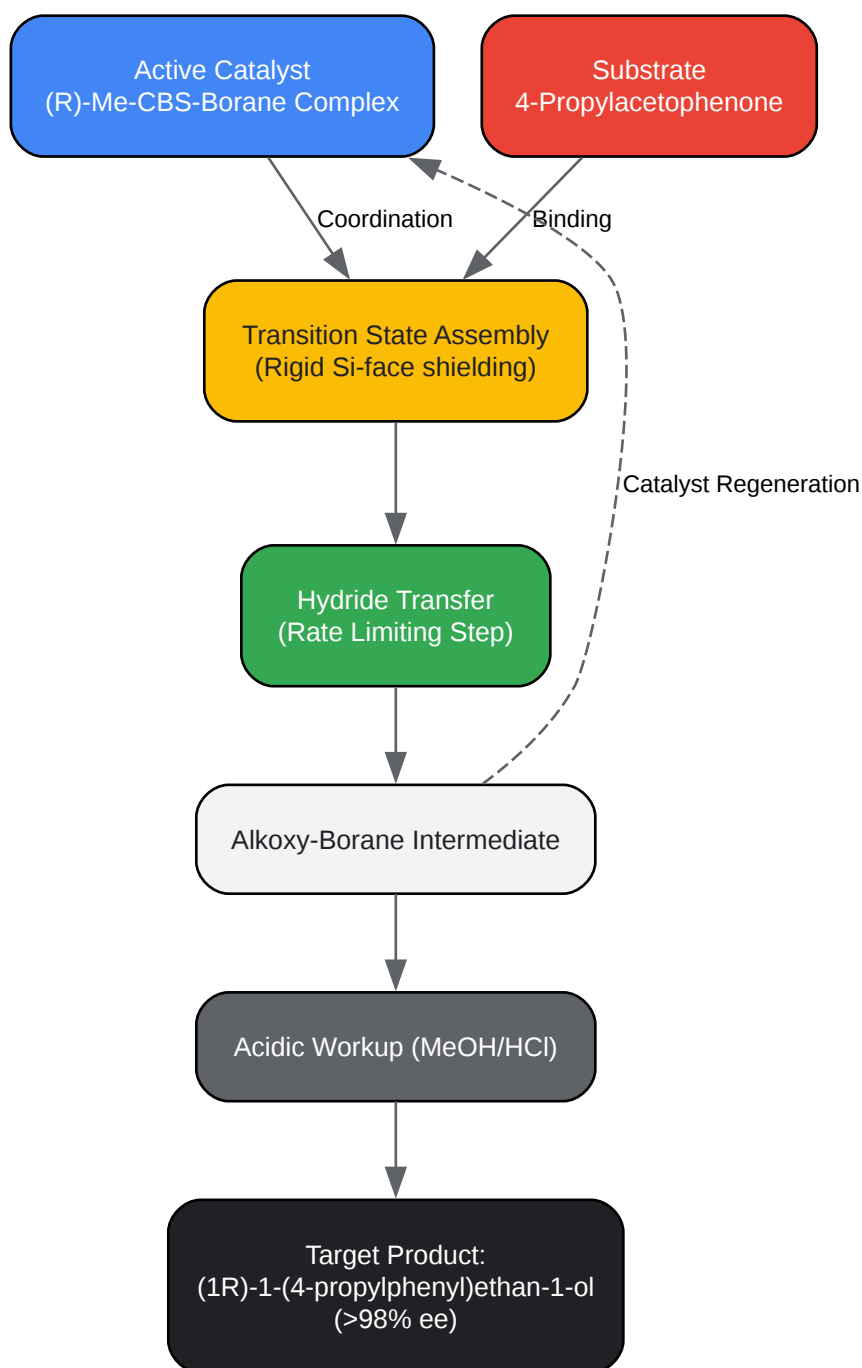
Step-by-Step Methodology:

- System Preparation (Moisture Control):
 - Flame-dry a 250 mL two-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and rubber septum.
 - Critical: The CBS catalyst is sensitive to moisture. All transfers must use cannula or syringe techniques under positive nitrogen pressure.
- Catalyst Activation:
 - Charge the flask with (R)-Me-CBS catalyst (10 mol%) and anhydrous THF.
 - Cool the system to $-20\text{ }^{\circ}\text{C}$. Lower temperatures increase enantioselectivity by rigidifying the transition state.
- Reductant Addition:
 - Add the Borane-THF complex dropwise to the catalyst solution. Stir for 10 minutes to form the active catalyst-borane complex.
- Substrate Addition (The Control Step):
 - Dissolve 4'-propylacetophenone in minimal anhydrous THF.
 - Add this solution slowly over 30–60 minutes via syringe pump.
 - Why? Slow addition maintains a low concentration of ketone relative to the catalyst, preventing uncatalyzed (racemic) background reduction by free borane.

- Quenching & Workup:
 - Monitor conversion via TLC (eluent: 20% EtOAc/Hexanes).
 - Once complete (< 1% ketone remaining), quench carefully with methanol (gas evolution: H₂).
 - Add 1N HCl to break the boron-nitrogen complex.
 - Extract with diethyl ether (3x), wash with brine, dry over MgSO₄, and concentrate.
- Purification:
 - Flash Chromatography: Silica gel (Hexanes:EtOAc 90:10).
 - Distillation: Kugelrohr distillation (high vacuum) for ultra-pure applications (e.g., liquid crystals).

Visualization: CBS Catalytic Cycle

The following diagram illustrates the stereochemical control mechanism. The (R)-CBS catalyst ensures the hydride attacks from the specific face required to generate the (R)-configuration.



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Figure 1: Catalytic cycle of the CBS reduction.[1][2][3][4] The chiral catalyst coordinates both the borane and the ketone, enforcing a specific geometry that dictates the stereochemical outcome.

Applications & Strategic Value

A. Liquid Crystal (LC) Dopants

In the display and photonics industry, **(1R)-1-(4-propylphenyl)ethan-1-ol** is derivatized (often esterified) to create chiral dopants.

- **Mechanism:** When added to a nematic LC host, the chiral center induces a macroscopic helical twist.
- **Helical Twisting Power (HTP):** The efficiency of this twist is measured by HTP. The n-propyl tail provides excellent compatibility with standard LC hosts (like cyanobiphenyls) due to structural similarity, preventing phase separation while the chiral center drives the cholesteric phase formation.

B. Pharmaceutical Development (SAR)

This compound serves as a critical probe in Structure-Activity Relationship studies for "profen" drugs and other lipophilic inhibitors.

- **Lipophilicity Tuning:** The n-propyl group is less bulky than an isobutyl (ibuprofen) or tert-butyl group but more lipophilic than an ethyl group. This allows medicinal chemists to fine-tune the fit of the molecule into a hydrophobic protein pocket.
- **Metabolic Stability:** The n-propyl chain is susceptible to specific P450 oxidation patterns (terminal hydroxylation), offering a distinct metabolic profile compared to branched alkyl chains.

Comparative Analog Table:

Analog	R-Group	Primary Application	Steric Bulk
CAS 105364-41-8	n-Propyl	LC Dopants, SAR Probes	Medium (Flexible)
Ibuprofen Interm.	Isobutyl	NSAID Synthesis	High (Branched)
Fenoprofen Interm.	Phenoxy	NSAID Synthesis	High (Aromatic)
Ethyl Analog	Ethyl	General Building Block	Low

Quality Control & Validation

Trustworthiness in data is paramount. Every batch must be validated using the following self-validating system:

- Enantiomeric Excess (ee):
 - Method: Chiral HPLC using a Daicel Chiralcel OD-H or AD-H column.
 - Mobile Phase: Hexane:Isopropanol (98:2).
 - Expectation: The (R)-enantiomer should elute distinct from the (S)-minor peak. Target >98% ee.
- Absolute Configuration:
 - Method: Optical Rotation (Polarimetry).
 - Standard:
value should be positive (+) in methanol.
- Chemical Purity:
 - Method: GC-MS or ^1H -NMR (CDCl_3). Look for the characteristic doublet at ~1.45 ppm (methyl group) and the quartet at ~4.85 ppm (chiral methine).

References

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- To cite this document: BenchChem. [Technical Master File: (1R)-1-(4-propylphenyl)ethan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3009730/docs#technical-master-file-1r-1-4-propylphenyl-ethan-1-ol\]](https://www.benchchem.com/product/b3009730/docs#technical-master-file-1r-1-4-propylphenyl-ethan-1-ol)

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